

Application Note: Quantitative Analysis of 3-[2-(Dimethylamino)ethoxy]benzaldehyde

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Compound of Interest

Compound Name:	3-[2-(Dimethylamino)ethoxy]benzaldehyde
CAS No.:	81068-25-9
Cat. No.:	B1278274

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **3-[2-(Dimethylamino)ethoxy]benzaldehyde**, a key intermediate in pharmaceutical synthesis. We present detailed protocols for two primary analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). The guide emphasizes the rationale behind methodological choices and provides a systematic approach to method validation in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines.^[1] These protocols are designed for researchers, quality control analysts, and drug development professionals requiring accurate and reliable quantification of this compound.

Introduction: The Need for Precise Quantification

3-[2-(Dimethylamino)ethoxy]benzaldehyde (MW: 193.25 g/mol, CAS: 81068-25-9) is a substituted benzaldehyde derivative incorporating both an ether and a tertiary amine functional

group.[2] Its structural motifs make it a valuable building block in the synthesis of various active pharmaceutical ingredients (APIs). Accurate quantification is critical for several reasons:

- **Process Chemistry:** To monitor reaction kinetics, determine yield, and optimize synthesis parameters.
- **Quality Control:** To assess the purity of starting materials and intermediates, ensuring they meet predefined specifications before use in downstream processes.
- **Stability Studies:** To quantify the compound over time under various storage conditions, identifying potential degradation pathways.

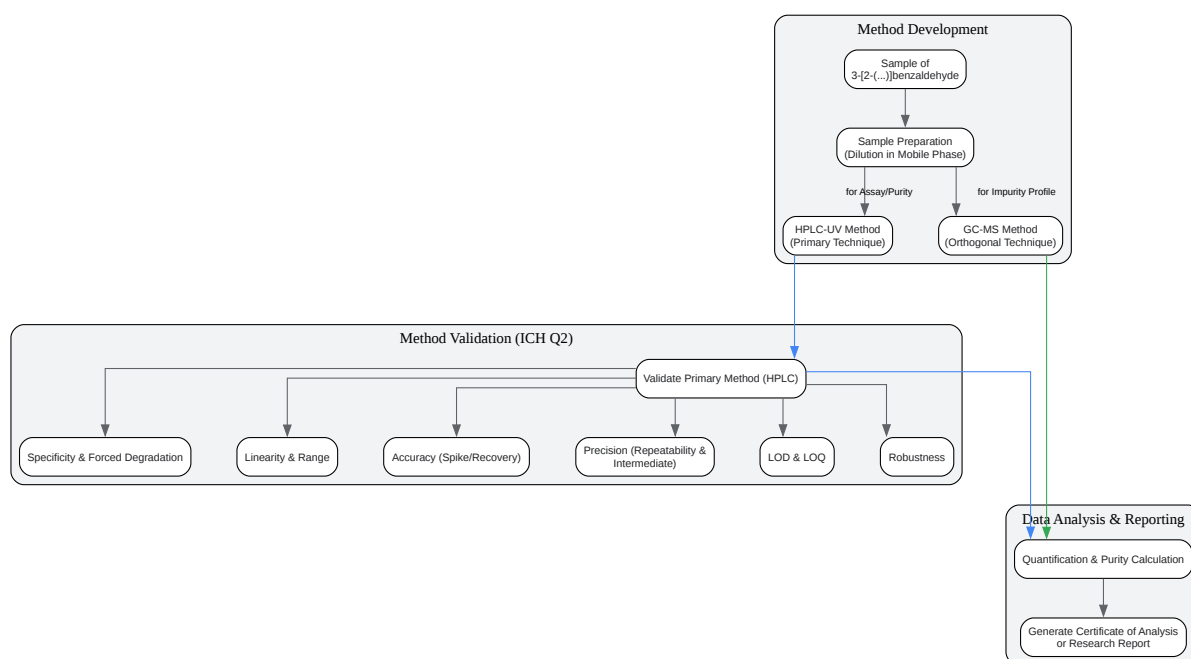
Given the absence of standardized public data for this specific molecule, this application note establishes robust, transferable, and verifiable analytical procedures.[3]

Recommended Analytical Strategy: A Multi-Technique Approach

No single analytical method is universally optimal. The choice depends on the specific analytical objective, such as routine quality control, impurity profiling, or trace-level detection. We will detail the two most powerful and complementary techniques for this analyte.

- **High-Performance Liquid Chromatography (HPLC):** The workhorse for pharmaceutical analysis, ideal for purity assessment and quantification of non-volatile compounds.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** A highly sensitive and specific method, particularly useful for identifying and quantifying volatile impurities or for orthogonal verification of the primary HPLC method.

The overall workflow for method selection and validation is outlined below.



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Figure 1: General workflow for analytical method development, validation, and implementation.

Protocol 1: Reversed-Phase HPLC with UV Detection

This method is recommended for primary assay and purity determination. The polarity of the molecule makes it well-suited for reversed-phase chromatography. While a specific method for the 3-ethoxy isomer is not published, a method for the analogous para-isomer provides a strong foundational basis.^[4]

Principle of Operation

The analyte is dissolved in a suitable solvent and injected into the HPLC system. It partitions between a non-polar stationary phase (e.g., C18) and a polar mobile phase. The analyte's retention is controlled by the mobile phase composition. The benzaldehyde chromophore allows for sensitive detection using a UV detector.

Instrumentation and Reagents

- HPLC System: Quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD) or UV-Vis Detector.
- Column: C18, 150 mm x 4.6 mm, 5 µm particle size (or equivalent).
- Reagents:
 - Acetonitrile (HPLC Grade)
 - Water (HPLC Grade or Milli-Q)
 - Phosphoric Acid (ACS Grade)
 - Reference Standard: **3-[2-(Dimethylamino)ethoxy]benzaldehyde** (purity ≥ 98%)
 - Sample: Material to be analyzed.

Chromatographic Conditions

Parameter	Recommended Setting	Rationale
Mobile Phase A	Water with 0.1% Phosphoric Acid	The acid protonates the tertiary amine, ensuring good peak shape and preventing interaction with residual silanols on the column packing. [4]
Mobile Phase B	Acetonitrile with 0.1% Phosphoric Acid	Acetonitrile is a common organic modifier providing good elution strength for moderately polar compounds.
Gradient	Isocratic or Gradient (e.g., 30% B to 70% B over 15 min)	An isocratic method is simpler and faster for routine QC. A gradient is superior for resolving impurities with different polarities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance between analysis time and efficiency.
Column Temp.	30 °C	Thermostating the column ensures reproducible retention times by mitigating effects of ambient temperature fluctuation.
Injection Vol.	10 µL	This volume can be adjusted based on sample concentration and detector sensitivity.
Detection	UV at 254 nm or λ_{max}	254 nm is a common wavelength for aromatic compounds. For optimal sensitivity, the λ_{max} should be determined by running a

spectrum of the standard using the DAD.

Standard and Sample Preparation

- Stock Standard Solution (1.0 mg/mL): Accurately weigh approximately 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solution (0.1 mg/mL): Pipette 2.5 mL of the Stock Standard Solution into a 25 mL volumetric flask and dilute to volume with the mobile phase.
- Sample Solution (0.1 mg/mL): Accurately weigh approximately 25 mg of the sample into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase. Filter through a 0.45 µm syringe filter if particulate matter is present.

Analysis and Calculation

- Equilibrate the HPLC system until a stable baseline is achieved.
- Perform a blank injection (mobile phase) to ensure no system peaks interfere.
- Inject the Working Standard Solution five times to establish system suitability (RSD of peak area $\leq 2.0\%$).
- Inject the Sample Solution in duplicate.
- Calculate the assay (% w/w) of the sample using the following formula:

$$\text{Assay \%} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * 100$$

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides orthogonal data to HPLC and is the gold standard for identifying and quantifying volatile or semi-volatile compounds. It offers superior specificity due to mass fragmentation patterns.[5]

Principle of Operation

The sample is vaporized in a heated inlet and separated on a capillary column based on its boiling point and interaction with the stationary phase. Eluted compounds are ionized (typically by electron ionization), fragmented, and detected by a mass spectrometer. The resulting mass spectrum is a unique fingerprint used for identification.

Instrumentation and Reagents

- GC-MS System: Gas chromatograph with an autosampler, coupled to a mass spectrometer (e.g., single quadrupole).
- Column: Low-bleed capillary column suitable for general-purpose analysis (e.g., HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Reagents:
 - Dichloromethane or Ethyl Acetate (GC Grade)
 - Reference Standard and Sample as in Protocol 1.

GC-MS Conditions

Parameter	Recommended Setting	Rationale
Inlet Temp.	250 °C	Ensures rapid and complete vaporization of the analyte without thermal degradation.
Injection Mode	Split (e.g., 50:1)	Prevents column overloading and ensures sharp peaks. A splitless injection may be used for trace analysis if required.
Carrier Gas	Helium, Constant Flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Oven Program	100 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min)	A temperature ramp is necessary to elute the analyte and separate it from lower and higher boiling impurities.
MS Source Temp.	230 °C	Standard temperature for electron ionization sources.
MS Quad Temp.	150 °C	Standard temperature for quadrupole mass analyzers.
Ionization	Electron Ionization (EI) at 70 eV	Standard EI energy provides reproducible fragmentation patterns for library matching.
Scan Range	40 - 450 amu	Covers the molecular ion (193.25) and expected fragment ions.

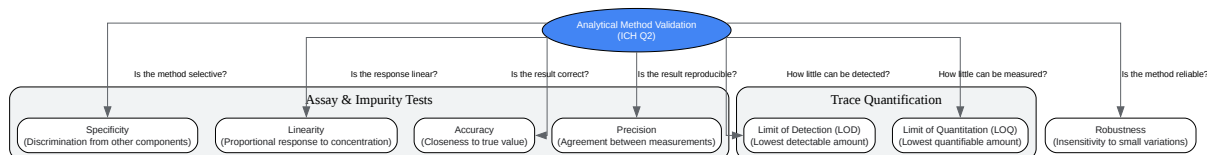
Standard and Sample Preparation

- Stock Standard Solution (1.0 mg/mL): Prepare as in the HPLC protocol, but use dichloromethane or ethyl acetate as the solvent.

- Working Standard/Sample Solution (0.1 mg/mL): Prepare as in the HPLC protocol, using the appropriate GC-grade solvent.

Mandatory Method Validation Protocol (Based on HPLC)

A developed analytical method is not suitable for use in a regulated environment until it has been validated.[6] Validation demonstrates that the procedure is fit for its intended purpose.[7] The following protocol is based on ICH Q2(R1) guidelines.[1][8]



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Figure 2: Key parameters for analytical method validation as per ICH Q2 guidelines.

Validation Parameters and Acceptance Criteria

The following table summarizes the key validation experiments.

Parameter	Protocol Summary	Acceptance Criteria
Specificity	Analyze blank, placebo (if applicable), and spiked samples. Perform forced degradation (acid, base, peroxide, heat, light) and check for peak purity of the analyte peak.[9]	Analyte peak is free from interference. Peak purity index > 0.999.
Linearity	Analyze at least five concentrations across the specified range (e.g., 50% to 150% of the target concentration). Plot peak area vs. concentration and perform linear regression.	Correlation coefficient (r^2) $\geq$ 0.999.
Range	The range demonstrated to have acceptable linearity, accuracy, and precision.	Typically 80-120% of the test concentration for an assay.[10]
Accuracy	Analyze samples spiked with known amounts of analyte at three levels (e.g., 80%, 100%, 120%) in triplicate. Calculate the percentage recovery.	Mean recovery between 98.0% and 102.0%.
Precision	Repeatability: Six replicate preparations at 100% of the target concentration. Intermediate Precision: Repeat on a different day with a different analyst or instrument.	RSD $\leq$ 2.0% for repeatability. RSD between labs/days should also meet predefined criteria.
Limit of Quantitation (LOQ)	Determine by serial dilution until the signal-to-noise ratio is approximately 10:1, or from the standard deviation of the	Precision at the LOQ should be acceptable (e.g., RSD $\leq$ 10%).

response and the slope of the calibration curve.

Robustness	Deliberately vary method parameters (e.g., flow rate $\pm 10\%$, column temperature $\pm 5^\circ\text{C}$, mobile phase pH ± 0.2) and assess the impact on system suitability and results.	System suitability criteria are met, and results are not significantly affected by minor variations.
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Conclusion

This application note provides two robust, scientifically-grounded protocols for the quantification of **3-[2-(Dimethylamino)ethoxy]benzaldehyde**. The primary HPLC-UV method is suitable for routine quality control, while the orthogonal GC-MS method offers enhanced specificity for impurity identification and confirmatory analysis. Adherence to the detailed method validation protocol is essential to ensure that the chosen method generates reliable, accurate, and reproducible data, thereby supporting regulatory compliance and ensuring product quality throughout the drug development lifecycle.^[6]

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